

A Comparative Guide to Mebrofenin SPECT/CT and MRI for Liver Volumetry

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Compound of Interest

Compound Name: Mebrofenin

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For researchers and drug development professionals, accurate liver volumetry is critical for applications ranging from preoperative planning for major liver resections to monitoring therapeutic response. While Magnetic Resonance Imaging (MRI) is a widely accepted standard for anatomical liver volumetry, **Mebrofenin** Single-Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) is emerging as a valuable tool that provides a "functional" liver volume. This guide offers an objective comparison of these two modalities, supported by experimental data and detailed protocols.

Quantitative Comparison of Liver Volumetry and Function

Mebrofenin SPECT/CT does not measure purely anatomical volume; instead, it quantifies the volume of functioning hepatocytes capable of uptaking the ^{99m}Tc-**mebrofenin** tracer. This "functional liver volume" (FLV) can differ from the anatomical volume measured by MRI or CT, especially in compromised livers.^[1] Validation studies have focused on correlating functional parameters from both modalities, demonstrating a strong relationship and interchangeability for functional assessment.

Parameter	Mebrofenin SPECT/CT	Gd-EOB-DTPA- enhanced MRI	Correlation/Compa rison Finding
Total Liver Volume	Functional Liver Volume (FLV) measured by SPECT	Anatomical Liver Volume measured by CT/MRI	In patients with normal liver parenchyma, FLV measured by SPECT is comparable to anatomical volume measured by CT.[1] In compromised livers, FLV is significantly less than the anatomical volume.[1]
Lobe Functional Volume	High correlation between the two methods (R=0.8, p<0.001) with no significant difference found.[2]		
Total Liver Function	Mebrofenin Uptake Rate (MUR)	Mean Gd-EOB-DTPA Uptake Rate (Ki)	Strong correlation observed between MUR and mean Ki (Pearson r = 0.70, p=0.001).[3]
Future Remnant Liver (FRL) Function	FRL Mebrofenin Uptake Rate	FRL Gd-EOB-DTPA Uptake Rate (Ki)	Very strong correlation between the two modalities (Pearson r = 0.89, p<0.001).
Functional Share of FRL	Percentage of total liver counts in FRL	Percentage of total liver uptake in FRL	Strong agreement between the functional share determined by both methods (ICC = 0.944).
Correlation with Liver- to-Spleen Ratio (LSR)	Mebrofenin uptake	Liver-to-Spleen Ratio (LSR) on MRI	A significant negative correlation was found

between standardized FRL function (HBS) and LSR ($r = -0.71$). Mebrofenin uptake also correlated significantly with LSR at baseline and follow-up.

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. The following sections outline the typical experimental protocols for performing liver volumetry and functional assessment using **Mebrofenin** SPECT/CT and Gd-EOB-DTPA-enhanced MRI.

Mebrofenin SPECT/CT Protocol for Functional Liver Volumetry

The protocol for 99mTc-**Mebrofenin** hepatobiliary scintigraphy (HBS) involves both dynamic planar imaging and a subsequent SPECT/CT acquisition to enable three-dimensional functional assessment.

- **Patient Preparation:** Patients are typically required to fast for a minimum of 4 hours prior to the scan to ensure gallbladder filling and prevent premature tracer excretion into the gut.
- **Radiotracer Administration:** A standard dose of 150-370 MBq of 99mTc-**mebrofenin** is administered intravenously.
- **Dynamic Planar Acquisition:** Immediately following injection, a dynamic acquisition is performed for approximately 6 minutes using a dual-head gamma camera to calculate the total liver **mebrofenin** uptake rate (also known as total liver clearance rate). This is typically expressed as %/min/m², normalized to body surface area (BSA).
- **SPECT/CT Acquisition:** A fast SPECT acquisition is performed immediately after the dynamic imaging, centered around the peak of the hepatic time-activity curve. This is co-registered with a low-dose CT scan for attenuation correction and precise anatomical localization.

- Data Analysis and Volumetry:
 - Volumes of interest (VOIs) are drawn on the CT images over the entire liver and the future liver remnant (FLR), if applicable.
 - These VOIs are then exported to the attenuation-corrected SPECT images.
 - The functional liver volume is determined based on the volume of tissue with significant ^{99m}Tc-**mebrofenin** uptake.
 - Regional function is calculated by multiplying the percentage of total liver counts within a specific VOI (e.g., the FLR) by the total liver uptake rate calculated from the initial dynamic scan.

MRI Protocol for Liver Volumetry and Function

Gadoxetic acid (Gd-EOB-DTPA) is a liver-specific contrast agent that is taken up by functional hepatocytes. This allows for both anatomical volumetry and functional assessment within a single MRI examination.

- Patient Preparation: Similar to the SPECT/CT protocol, patients should fast for at least 4 hours to minimize gallbladder and biliary excretion of the contrast agent during the scan.
- Image Acquisition:
 - Pre-contrast Imaging: Standard anatomical sequences are acquired, including T1-weighted (e.g., Dixon for water and fat separation) and T2-weighted images.
 - Contrast Administration: Gd-EOB-DTPA is administered intravenously.
 - Dynamic Contrast-Enhanced (DCE) Imaging: A series of T1-weighted images are acquired dynamically before, during, and after contrast injection to capture the arterial, portal venous, and transitional phases.
 - Hepatobiliary Phase (HBP) Imaging: A delayed T1-weighted scan is performed approximately 20 minutes post-injection. This phase is crucial as the contrast is selectively retained in functional hepatocytes, providing a map of liver function.

- Data Analysis and Volumetry:
 - Anatomical Volumetry: The total liver and any relevant sub-volumes (e.g., FLR) are manually or semi-automatically segmented from the high-resolution T1-weighted or T2-weighted images.
 - Functional Analysis: Signal intensity measurements are taken from regions of interest (ROIs) placed in the liver and spleen on pre-contrast and hepatobiliary phase images. Functional parameters like the liver-to-spleen ratio (LSR) or Gd-EOB-DTPA uptake rate (Ki) can be calculated to quantify liver function.

Experimental Workflow and Validation Diagram

The following diagram illustrates the logical workflow for a validation study comparing **Mebrofenin** SPECT/CT against the MRI standard.

Validation workflow for **Mebrofenin** SPECT/CT vs. MRI.

Conclusion

Mebrofenin SPECT/CT provides a robust method for assessing functional liver volume and regional liver function. While MRI remains the gold standard for purely anatomical liver volumetry, studies show a strong correlation between the functional data derived from **Mebrofenin** SPECT/CT and Gd-EOB-DTPA-enhanced MRI. This suggests that both imaging modalities can be effectively used to evaluate liver function.

The choice between **Mebrofenin** SPECT/CT and MRI may depend on the specific research question, availability of equipment, and whether a combined assessment of anatomy and function is required in a single session. For scenarios where understanding the functional capacity of the liver parenchyma is paramount, **Mebrofenin** SPECT/CT offers a direct and reliable quantitative approach.

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References

- 1. jnm.snmjournals.org [jnm.snmjournals.org]
- 2. Comparison between dynamic gadoxetate-enhanced MRI and 99mTc-mebrofenin hepatobiliary scintigraphy with SPECT for quant... [ouci.dntb.gov.ua]
- 3. Comparison between dynamic gadoxetate-enhanced MRI and 99mTc-mebrofenin hepatobiliary scintigraphy with SPECT for quantitative assessment of liver function - PMC [pmc.ncbi.nlm.nih.gov]
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